

comparison of fulvic acid from peat lignite and compost sources

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Compound Focus: Fulvine

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Comparative Analysis: Peat vs. Lignite Fulvic Acids

The table below summarizes key differences in the properties and extraction outcomes of fulvic acids from peat and lignite, particularly when using a simplified extraction method without intensive purification [1].

Feature	Peat-derived Fulvic Acid	Lignite-derived Fulvic Acid
General Structure	More aliphatic, less aromatic character [1] [2]	More aromatic, higher degree of condensation [1] [2]
Carbon Structure (NMR Data) [1]	Higher aromatic C, lower carbonyl C vs. lignite (conventional extraction)	Lower aromatic C, higher carbonyl C vs. peat (conventional extraction)
Impact of Ultrasound-Assisted Extraction (UAE)	Less impactful structural changes [1]	Significant changes: ↓ carbonyl C by 8.4 pp, ↑ aromatic & aliphatic C [1]
Thermal Stability	Thermally stable up to 100°C; mineral-organic structures form, decomposing at high temps [1]	Thermally stable up to 100°C; mineral-organic structures form, decomposing at high temps [1]

Feature	Peat-derived Fulvic Acid	Lignite-derived Fulvic Acid
Typical Yield	High yield (e.g., 2.53% from herbaceous peat) [2]	Lower yield vs. peat (e.g., 0.74% from woody peat) [2]
Key Functional Groups	Carbonyl, amino, methylene, carboxyl, phenolic hydroxyl, ether bonds [2]	Carbonyl, methoxy, benzenes, aromatic carbons, aromatic ethers, phenols [2]
Application Considerations	Simplified extraction limits application potential due to quality impact [1]	Simplified extraction limits application potential due to quality impact [1]

Experimental Data & Protocols

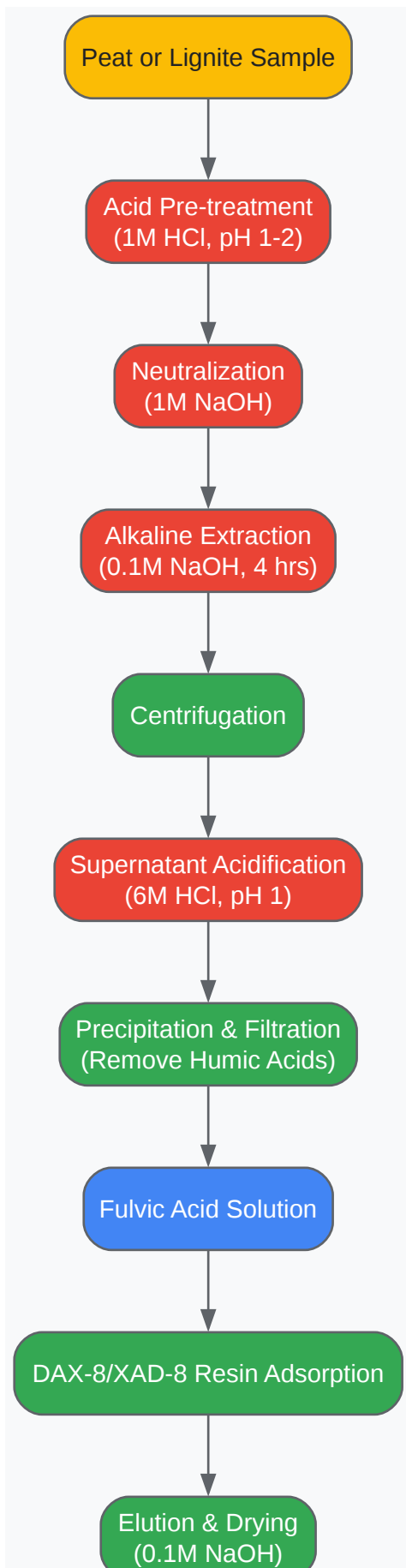
The comparative data in the table above is primarily drawn from studies using well-defined experimental methods.

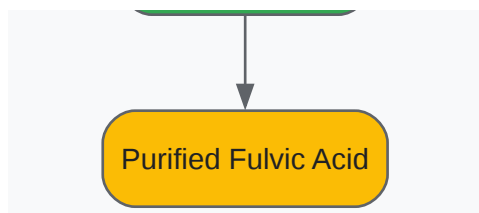
Extraction and Purification Protocol

The following simplified method, based on the International Humic Substances Society (IHSS) procedure, was used to compare peat and lignite sources [1]:

- **Pre-treatment:** Raw materials (peat/lignite) are acidified to pH 1-2 with 1M HCl to remove polyvalent cations (e.g., Ca^{2+}), shaken for 1 hour, and the residue is neutralized with 1M NaOH.
- **Alkaline Extraction:** The neutralized residue is mixed with 0.1M NaOH at a 1:10 (w/v) ratio and extracted for 4 hours at room temperature using either **Mechanical Mixing (MME)** or **Ultrasound-Assisted Extraction (UAE)** at 300 mW cm^{-2} .
- **Separation:** The supernatant is separated by centrifugation, acidified to pH 1 with 6M HCl, and left for 16 hours to precipitate Humic Acids (HA). The supernatant containing Fulvic Acids (FA) is filtered.
- **Isolation:** FA are isolated from the solution by adsorption onto a non-ionic macroporous resin (DAX-8 or XAD-8) and subsequently desorbed using 0.1M NaOH. The solution is then concentrated and dried.

This workflow can be visualized as follows:





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Characterization Techniques

The extracted fulvic acids were compared using several analytical techniques [1] [2]:

- **Thermal Analysis:** Simultaneous Thermogravimetric Analysis and Differential Scanning Calorimetry (TG-DSC), often coupled with Mass Spectrometry (MS) for evolved gas analysis.
- **Structural Analysis:** Solid-state **Cross-Polarization Magic Angle Spinning Carbon-13 Nuclear Magnetic Resonance (CP MAS ^{13}C -NMR)** to quantify different carbon types (alkyl, O-alkyl, aromatic, carbonyl).
- **Spectroscopic Analysis:** **Fourier-Transform Infrared (FTIR) Spectroscopy** to identify functional groups and molecular vibrations.

Insights on Compost as a Source

Compost is recognized as a sustainable and eco-friendly source for fulvic acids, favored in organic and regenerative agriculture for its benefits to the soil microbiome and carbon sequestration [3]. Patents describe methods to produce fulvic acid from composted organic matter (e.g., straw and manure) through processes involving heating, water percolation, and liquid extraction, without the need for strong acids or bases [4] [5]. However, direct, quantitative experimental data comparing its structural properties with peat and lignite fulvic acids using the same rigorous protocols was not identified in this search.

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